

Comprehensive Analytical Characterization of 2-(2-Cyanophenyl)ethanesulfonic Acid

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Compound of Interest

Compound Name: 2-(2-Cyanophenyl)ethanesulfonic acid

CAS No.: 1223748-51-3

Cat. No.: B581143

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Abstract

This application note provides a comprehensive guide to the analytical methods for the characterization of **2-(2-Cyanophenyl)ethanesulfonic acid**. As a compound featuring both a reactive cyano group and a strongly acidic sulfonic acid moiety, its proper identification, purity assessment, and quantification require a multi-technique approach. This document details robust protocols for chromatographic, spectroscopic, and elemental analysis, offering field-proven insights into experimental design and data interpretation for researchers in pharmaceutical development and chemical synthesis.

Introduction and Physicochemical Profile

2-(2-Cyanophenyl)ethanesulfonic acid is an organic compound of interest due to its potential role as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals. The presence of a cyanophenyl group suggests potential applications in building complex heterocyclic structures, while the ethanesulfonic acid group imparts high water solubility and

strong acidic properties. Accurate and precise analytical characterization is critical for quality control, stability studies, and regulatory compliance.

The dual functionality of the molecule—a non-polar aromatic ring and a highly polar sulfonic acid—presents unique analytical challenges, particularly in chromatographic separations. Careful method development is essential to achieve symmetric peak shapes and reliable quantification.

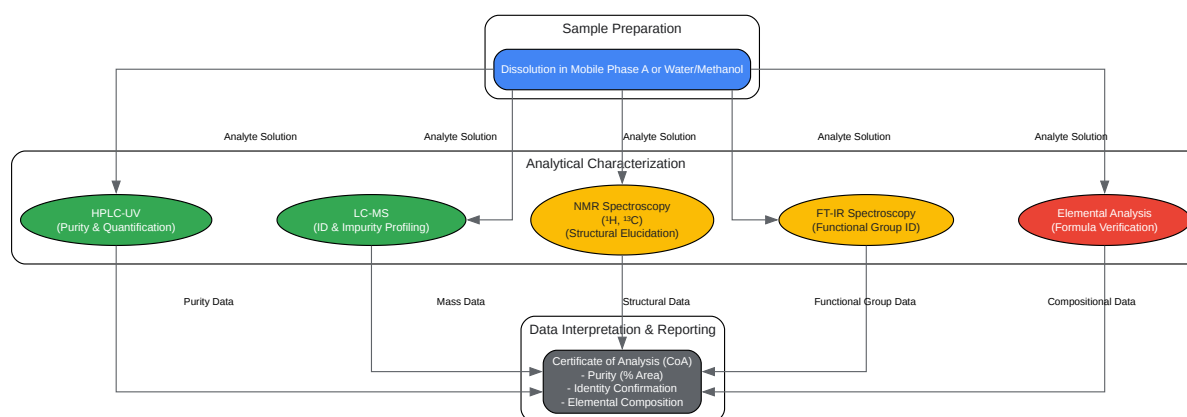
Table 1: Physicochemical Properties of **2-(2-Cyanophenyl)ethanesulfonic Acid**

Property	Value	Source
Molecular Formula	C ₉ H ₉ NO ₃ S	PubChem (Calculated)
Molecular Weight	211.24 g/mol	PubChem (Calculated)
Structure		
Predicted pKa	< 1 (Strongly acidic)	Based on sulfonic acid chemistry
Predicted Solubility	High in polar solvents (e.g., water, methanol)	Based on sulfonic acid group

Note: The structure image is a representation. Experimental data for pKa and solubility should be determined empirically.

Integrated Analytical Workflow

A multi-faceted approach is necessary for the complete characterization of **2-(2-Cyanophenyl)ethanesulfonic acid**. The workflow integrates techniques for purity assessment, structural confirmation, and elemental composition verification.



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Caption: Integrated workflow for comprehensive characterization.

Sample Preparation: Foundational Principles

Given the high polarity of the sulfonic acid group, sample preparation is generally straightforward but requires careful solvent selection to ensure compatibility with the analytical technique.

Protocol 3.1: General Sample Preparation

- **Solvent Selection:** For reversed-phase HPLC, the ideal solvent is the initial mobile phase composition (e.g., 95:5 water:acetonitrile) or a solvent with similar polarity like a methanol/water mixture.^[1] Using a solvent that is too strong can lead to peak distortion.

- **Concentration:** Prepare samples at a concentration of approximately 0.1 - 1.0 mg/mL.^[1] For initial analysis, start at 0.5 mg/mL.
- **Dissolution:** Accurately weigh the sample into a volumetric flask. Add a portion of the chosen solvent and sonicate for 5-10 minutes to ensure complete dissolution. Dilute to the final volume and mix thoroughly.
- **Filtration:** Filter the final solution through a 0.45 µm or 0.22 µm syringe filter (e.g., PTFE or PVDF) to remove any particulates that could damage the analytical column or instrument.

Protocol 3.2: Solid-Phase Extraction (SPE) for Complex Matrices

For isolating the analyte from complex sample matrices (e.g., reaction mixtures, biological fluids), SPE can be employed.^{[2][3]}

- **Sorbent Selection:** A mixed-mode anion-exchange/reversed-phase sorbent is recommended. The anion-exchange functionality will retain the negatively charged sulfonate group, while the reversed-phase character will interact with the cyanophenyl ring.
- **Conditioning:** Condition the SPE cartridge with methanol followed by water.
- **Loading:** Load the pre-treated sample onto the cartridge.
- **Washing:** Wash with a weak organic solvent (e.g., 5% methanol in water) to remove non-polar impurities, followed by a high pH buffer to remove basic impurities.
- **Elution:** Elute the target analyte with a low pH, high organic content solvent (e.g., 5% formic acid in acetonitrile).

Chromatographic Methods for Purity and Identification

High-Performance Liquid Chromatography (HPLC) is the primary technique for assessing the purity and quantifying **2-(2-Cyanophenyl)ethanesulfonic acid**. Coupling HPLC with Mass Spectrometry (LC-MS) provides definitive mass confirmation.

High-Performance Liquid Chromatography (HPLC-UV)

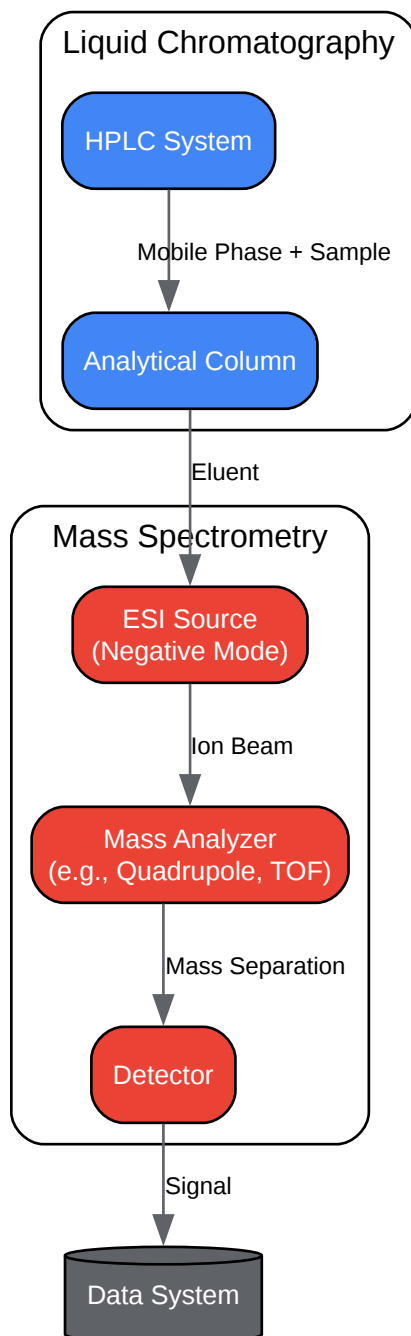
The polarity of the sulfonic acid group can cause poor retention and peak tailing on standard C18 columns. A column with a polar-embedded or polar-endcapped phase is often a better choice. Alternatively, ion-pair chromatography can be used, but it can lead to long column equilibration times and is often not MS-friendly. A phenyl or cyano stationary phase could also offer alternative selectivity due to potential π – π interactions.^[4]

Protocol 4.1.1: Reversed-Phase HPLC Method

Parameter	Recommended Condition	Rationale
Column	Polar-Endcapped C18 or Phenyl-Hexyl (e.g., 150 mm x 4.6 mm, 3.5 μ m)	Mitigates secondary interactions with residual silanols, improving peak shape for the acidic analyte. Phenyl columns offer alternative selectivity. [4]
Mobile Phase A	0.1% Formic Acid or Phosphoric Acid in Water (pH ~2.5-3.0)	Low pH suppresses the ionization of residual silanols on the stationary phase, reducing peak tailing.
Mobile Phase B	Acetonitrile or Methanol	Acetonitrile is preferred for its lower viscosity and UV transparency.
Gradient	5% to 95% B over 15 minutes, hold for 3 minutes, return to 5% B over 1 minute, and equilibrate for 5 minutes.	A broad gradient is suitable for separating the polar analyte from potential non-polar impurities.
Flow Rate	1.0 mL/min	Standard for a 4.6 mm ID column.
Column Temp.	30 $^{\circ}$ C	Provides stable retention times.
Injection Vol.	5 μ L	Adjustable based on sample concentration and detector response.
Detection	UV at 220 nm and 254 nm	The cyanophenyl group is expected to have strong absorbance at these wavelengths.

Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is invaluable for confirming the identity of the main peak and for characterizing any impurities. The method is highly sensitive and provides molecular weight information.



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Caption: Workflow for LC-MS analysis.

Protocol 4.2.1: LC-MS Method

Parameter	Recommended Condition	Rationale
LC System	Use the HPLC conditions from Protocol 4.1.1.	Ensures direct correlation between UV and MS data.
Ionization Mode	Electrospray Ionization (ESI), Negative	The sulfonic acid group is readily deprotonated, making it ideal for negative ion detection.
Expected Ion	$[M-H]^-$ at m/z 210.02	Corresponds to the molecular weight (211.24) minus one proton.
Scan Range	m/z 50 - 500	A suitable range to detect the parent ion and potential low-mass fragments or impurities.
Capillary Voltage	3.0 - 4.0 kV	Typical range for ESI; optimize for maximum signal intensity.
Drying Gas Temp.	300 - 350 °C	Facilitates desolvation of the analyte ions.
Drying Gas Flow	8 - 12 L/min	Optimize for signal stability and intensity.

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques provide orthogonal confirmation of the compound's identity by probing its molecular structure and functional groups.[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for unambiguous structure determination.[6] For **2-(2-Cyanophenyl)ethanesulfonic acid**, ^1H and ^{13}C NMR are essential.

Protocol 5.1.1: NMR Sample Preparation and Analysis

- Sample Preparation: Dissolve ~5-10 mg of the sample in ~0.7 mL of a suitable deuterated solvent, such as Deuterium Oxide (D₂O) or DMSO-d₆. D₂O is a good choice due to the compound's high polarity.
- Acquisition: Record ¹H and ¹³C spectra on a 400 MHz or higher spectrometer.[7] 2D experiments like COSY and HSQC can be used to confirm assignments.

Table 2: Predicted ¹H and ¹³C NMR Chemical Shifts

Assignment	Predicted ¹ H Shift (ppm)	Predicted ¹³ C Shift (ppm)	Notes
Aromatic Protons	7.5 - 8.0	125 - 140	Complex multiplet pattern due to ortho-, meta-, and para-coupling.
-CH ₂ -SO ₃ H	3.2 - 3.6	~50	Triplet, coupled to the adjacent methylene group.
Ar-CH ₂ -	3.0 - 3.4	~35	Triplet, coupled to the adjacent methylene group.
Cyano Carbon (C≡N)	N/A	115 - 120	Weak signal, characteristic of quaternary carbons.
Aromatic C-CN	N/A	~110	Quaternary carbon attached to the cyano group.
Aromatic C-CH ₂	N/A	~140	Quaternary carbon attached to the ethylsulfonic acid chain.

Note: Shifts are estimates and will vary based on solvent and pH.

While ^{33}S NMR is theoretically possible, its practical application is limited by the low natural abundance (0.76%), low sensitivity, and very broad signals caused by the quadrupolar nature of the ^{33}S nucleus.^{[8][9]}

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a rapid and simple method to confirm the presence of key functional groups.

Protocol 5.2.1: FT-IR Analysis

- **Sample Preparation:** Prepare the sample as a KBr pellet or use an Attenuated Total Reflectance (ATR) accessory for direct analysis of the solid powder.
- **Acquisition:** Collect the spectrum from 4000 to 400 cm^{-1} .

Table 3: Characteristic FT-IR Absorption Bands

Functional Group	Wavenumber (cm^{-1})	Intensity/Shape	Rationale
-SO ₃ H (O-H stretch)	3000 - 2500	Very Broad	Characteristic of the strongly hydrogen-bonded acidic proton.
-C≡N (Nitrile stretch)	2230 - 2220	Strong, Sharp	Diagnostic for aromatic nitriles. ^{[10][11][12]}
-SO ₃ H (S=O stretch)	1250 - 1150 and 1060 - 1030	Strong	Asymmetric and symmetric stretching vibrations of the sulfonate group.
Aromatic C-H stretch	> 3000	Medium	Aromatic C-H bonds.
Aromatic C=C stretch	1600 - 1450	Medium to Weak	Benzene ring vibrations.

Elemental Analysis

Elemental analysis by combustion provides the empirical formula by determining the mass percentages of carbon, hydrogen, nitrogen, and sulfur.[13][14] This technique is fundamental for confirming the identity of a newly synthesized compound.

Protocol 6.1: Combustion Analysis

- **Principle:** A small, precisely weighed amount of the sample is combusted in an oxygen-rich environment.[13] The resulting gases (CO_2 , H_2O , N_2 , SO_2) are separated and quantified by detectors.[15]
- **Procedure:** The analysis is typically performed using a dedicated elemental analyzer. The sample is weighed into a tin capsule and introduced into the combustion furnace.
- **Data Comparison:** The experimentally determined weight percentages are compared to the theoretical values calculated from the molecular formula ($\text{C}_9\text{H}_9\text{NO}_3\text{S}$).

Table 4: Theoretical Elemental Composition

Element	Theoretical Mass %
Carbon (C)	51.17%
Hydrogen (H)	4.29%
Nitrogen (N)	6.63%
Sulfur (S)	15.18%
Oxygen (O)	22.72% (by difference)

A successful analysis should yield experimental values within $\pm 0.4\%$ of the theoretical values, providing strong evidence for the compound's composition and purity.

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